

Methyl Undecylenate: Application Notes for Cosmetic Fragrance Formulations

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Compound of Interest

Compound Name: *Methyl-undecenoate*

Cat. No.: *B8381195*

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Methyl undecylenate, a fatty acid ester derived from castor oil, is utilized in the cosmetics industry as a fragrance ingredient and masking agent. Its characteristic light, fatty-green, and subtly floral aroma lends a unique note to fragrance compositions. This document provides detailed application notes, experimental protocols, and safety data for the use of methyl undecylenate in cosmetic formulations.

Chemical and Physical Properties

Methyl undecylenate is the methyl ester of 10-undecenoic acid. Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	Methyl 10-undecenoate	[1]
CAS Number	111-81-9	[1]
Molecular Formula	C12H22O2	[1] [2]
Molecular Weight	198.30 g/mol	[2]
Appearance	Colorless liquid	[2]
Odor Profile	Light, fatty-green, earthy, floral	[3]
Boiling Point	245-248 °C at 760 mmHg	[2]
Density	0.882 - 0.891 g/mL at 20°C	[2]
Refractive Index	1.436 - 1.442 at 20°C	[2]
Solubility	Slightly soluble in water; soluble in ethanol	[2]

Olfactory Profile and Use in Fragrance Compositions

Methyl undecylenate possesses a multifaceted olfactory profile, described as light and fatty-green with earthy and floral undertones.[\[3\]](#) It is used to impart unique notes in fragrance compositions and can also function as a masking agent to cover less desirable base odors in cosmetic formulations.

Safety and Regulatory Information

The safety of methyl undecylenate as a fragrance ingredient has been evaluated by various organizations. Based on available data, it is not expected to be a skin irritant, skin sensitizer, or phototoxic under the current conditions of use.[\[4\]](#)

Recommended Usage Levels

The International Fragrance Association (IFRA) establishes standards for the safe use of fragrance ingredients. While a specific IFRA standard for methyl undecylenate across all

product categories was not definitively identified in the conducted research, a recommendation for usage up to 2.0% in fragrance concentrates has been noted.^[3] It is crucial for formulators to adhere to the latest IFRA standards and conduct their own safety assessments for finished products.

Experimental Protocols for Safety Assessment

Detailed experimental protocols are essential for ensuring the safety of cosmetic ingredients. The following sections outline the methodologies for key toxicological endpoints.

Skin Irritation: Acute Dermal Irritation/Corrosion (OECD 404)

This test evaluates the potential of a substance to cause skin irritation.

Principle: A single dose of the test substance is applied to the skin of a suitable animal model, typically an albino rabbit, for a defined period. The skin is then observed for signs of erythema (redness) and edema (swelling).^{[5][6]}

Experimental Workflow:



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OECD 404 Skin Irritation Workflow

Methodology:

- **Test Animal:** Healthy, young adult albino rabbits are used. The fur on the dorsal area is clipped 24 hours before the test.

- Test Substance Application: 0.5 mL of undiluted methyl undecylenate is applied to a small area (approximately 6 cm²) of the clipped skin under a gauze patch. An untreated area of skin serves as a control.
- Exposure: The patch is left in place for 4 hours.
- Observation: After patch removal, the skin is examined for erythema and edema at 1, 24, 48, and 72 hours, and up to 14 days to assess the reversibility of any effects.[\[5\]](#)
- Scoring: Skin reactions are scored according to a standardized grading system (e.g., Draize scale).
- Results: Based on the scores, the substance is classified for its irritation potential. Available data suggests that methyl undecylenate is not expected to be a skin irritant.[\[4\]](#)

Skin Sensitization: Murine Local Lymph Node Assay (LLNA)

The LLNA is the preferred method for identifying skin sensitizing potential.

Principle: The assay measures the proliferation of lymphocytes in the draining auricular lymph nodes of mice following repeated topical application of the test substance. A substance is identified as a sensitizer if it induces a threefold or greater increase in lymphocyte proliferation compared to a vehicle control.

Experimental Workflow:



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LLNA Skin Sensitization Workflow

Methodology:

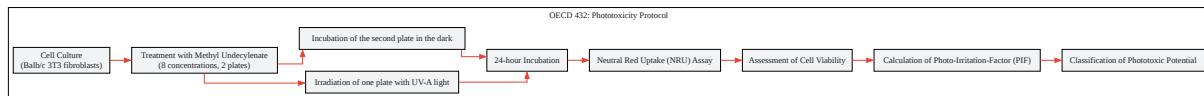
- **Test Animals:** Groups of female CBA/J or BALB/c mice are used.
- **Test Substance Application:** A selected range of concentrations of methyl undecylenate in a suitable vehicle (e.g., acetone:olive oil, 4:1) is applied to the dorsal surface of each ear for three consecutive days. A vehicle control group is also included.
- **Cell Proliferation Measurement:** On day 5, a radiolabeled marker (e.g., ^3H -methyl thymidine or a non-radioactive alternative like BrdU) is injected.
- **Sample Collection:** On day 6, the animals are euthanized, and the draining auricular lymph nodes are excised.
- **Analysis:** A single-cell suspension of lymph node cells is prepared, and the incorporation of the marker is measured to determine the rate of lymphocyte proliferation.
- **Results:** The Stimulation Index (SI) is calculated for each concentration. An $\text{SI} \geq 3$ indicates a sensitizing potential. Based on available data, methyl undecylenate is not expected to be a skin sensitizer.[\[4\]](#)

Phototoxicity: In Vitro 3T3 NRU Phototoxicity Test (OECD 432)

This in vitro test is used to identify the phototoxic potential of a substance.

Principle: The test compares the cytotoxicity of a substance in the presence and absence of a non-cytotoxic dose of simulated solar light.[\[7\]](#)[\[8\]](#)

Experimental Workflow:



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OECD 432 Phototoxicity Workflow

Methodology:

- Cell Culture: Balb/c 3T3 fibroblasts are cultured in 96-well plates.
- Treatment: Two plates are treated with a range of concentrations of methyl undecylenate for a short period (e.g., 1 hour).
- Irradiation: One plate is exposed to a non-cytotoxic dose of simulated solar UV-A radiation, while the other plate is kept in the dark as a control.
- Incubation: Both plates are incubated for 24 hours.
- Viability Assessment: Cell viability is determined using the Neutral Red Uptake (NRU) assay.
- Data Analysis: The concentration-response curves for both the irradiated and non-irradiated cells are compared to calculate a Photo-Irritation-Factor (PIF). A PIF > 5 is indicative of phototoxic potential.
- Results: Methyl undecylenate is not expected to be phototoxic.[\[4\]](#)

Summary of Toxicological Data

Endpoint	Test Guideline	Result	Classification	Reference
Acute Dermal Toxicity	-	Not expected to cause significant effect after acute dermal exposure	Not Classified	[4]
Skin Irritation	OECD 404 (in vivo, rabbit)	Not expected to cause irritation or corrosion	Not Irritating	[4]
Skin Sensitization	Murine Local Lymph Node Assay (LLNA)	Not expected to cause allergic skin reactions	Not a Sensitizer	[4]
Phototoxicity	OECD 432 (in vitro, 3T3 NRU)	Not expected to be phototoxic	Not Phototoxic	[4]
Genotoxicity/Mutagenicity	-	Not expected to cause adverse genetic effects	Not Genotoxic	[4]

Conclusion

Methyl undecylenate is a fragrance ingredient with a favorable safety profile for use in cosmetic products when used within recommended concentration levels. The provided experimental protocols serve as a guide for the safety assessment of this ingredient. It is imperative for formulators and researchers to consult the latest regulatory guidelines and conduct thorough safety evaluations to ensure the final product's safety for consumers.

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References

- 1. Human Metabolome Database: Showing metabocard for Methyl 10-undecenoate (HMDB0029585) [hmdb.ca]
- 2. Methyl 10-undecenoate | C12H22O2 | CID 8138 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. methyl 10-undecenoate, 111-81-9 [thegoodscentscompany.com]
- 4. arkema.com [arkema.com]
- 5. oecd.org [oecd.org]
- 6. oecd.org [oecd.org]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. oecd.org [oecd.org]
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